

Application Note: Preparation of MDL-801 Stock Solution in DMSO

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Compound of Interest

Compound Name: MDL-801
CAS No.: 2275619-55-9
Cat. No.: B608948

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Introduction

MDL-801 is a novel, potent, and cell-permeable allosteric activator of Sirtuin 6 (SIRT6), an NAD⁺-dependent protein lysine deacetylase.[1][2][3] SIRT6 plays a crucial role in various cellular processes, including DNA repair, metabolism, and inflammation. The allosteric activation of SIRT6 by **MDL-801** enhances its deacetylation activity, making it a valuable pharmacological tool for investigating the therapeutic potential of SIRT6 activation in aging-related diseases and cancer.[1] A related compound, MDL-800, has been shown to suppress inflammation and promote angiogenesis, highlighting the therapeutic promise of this class of SIRT6 activators.[4]

This application note provides a detailed, field-proven protocol for the preparation of **MDL-801** stock solutions using dimethyl sulfoxide (DMSO). Adherence to this guide will ensure the accurate and safe preparation of **MDL-801** for use in various downstream biological assays.

Chemical and Physical Properties of MDL-801

A thorough understanding of the physicochemical properties of a compound is fundamental to its proper handling and use in experimental settings. The key properties of **MDL-801** are summarized below.

Property	Value	Source(s)
IUPAC Name	2-(N-(5-Bromo-4-fluoro-2-methylphenyl)sulfamoyl)-5-((3,5-dichlorophenyl)sulfonamido)benzoic acid	[2][5][6]
CAS Number	2275619-55-9	[2][3][5][6]
Molecular Formula	C ₂₀ H ₁₄ BrCl ₂ FN ₂ O ₆ S ₂	[3][5][6]
Molecular Weight	612.26 g/mol	[5][6]
Purity	Typically ≥98% by HPLC	[5][7]
Appearance	Solid powder	[6]
Solubility	Soluble in DMSO	[5][6][7]

Required Materials and Equipment

Materials:

- **MDL-801** solid powder (CAS 2275619-55-9)[5]
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO) (CAS 67-68-5)
- Sterile, nuclease-free microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Sterile, low-retention pipette tips

Equipment:

- Calibrated analytical balance
- Vortex mixer
- Bath sonicator
- Calibrated micropipettes

- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat

Safety Precautions: A Self-Validating System of Prudence

Ensuring laboratory safety is paramount. The following precautions establish a self-validating system where awareness and proper handling are integral to the experimental process itself.

- **MDL-801**: This compound should be considered hazardous until more toxicological information is available.[8] It is intended for research use only and is not for human or veterinary use.[6] Avoid inhalation, ingestion, and direct contact with skin and eyes.[8]
- Dimethyl Sulfoxide (DMSO): DMSO is a combustible liquid.[9] Keep it away from heat, sparks, and open flames.[10] A critical and often overlooked property of DMSO is its ability to be rapidly absorbed through the skin, carrying dissolved substances with it.[11] Therefore, when handling **MDL-801** dissolved in DMSO, it is imperative to use appropriate gloves and handle with extreme care to prevent systemic exposure to the active compound.[11]
- Engineering Controls: All weighing and reconstitution steps should be performed in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.[12]

Protocol for Preparing a 10 mM MDL-801 Stock Solution

This protocol details the preparation of a 10 mM stock solution, a common starting concentration for many cellular assays. The principles described can be adapted for other desired concentrations.

Part 1: Pre-calculation and Weighing

The foundation of an accurate stock solution is a precise calculation and measurement of the compound.

- Calculate the required mass: Use the following formula to determine the mass of **MDL-801** needed.

- $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 612.26 \text{ g/mol} = 6.12 \text{ mg}$
- Weigh the **MDL-801** powder:
 - Place a sterile microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh out the calculated mass (e.g., 6.12 mg) of **MDL-801** directly into the tube.
 - Expertise & Experience Note: Weighing the compound directly into the final tube minimizes material loss that can occur during transfer.

Part 2: Dissolution in DMSO

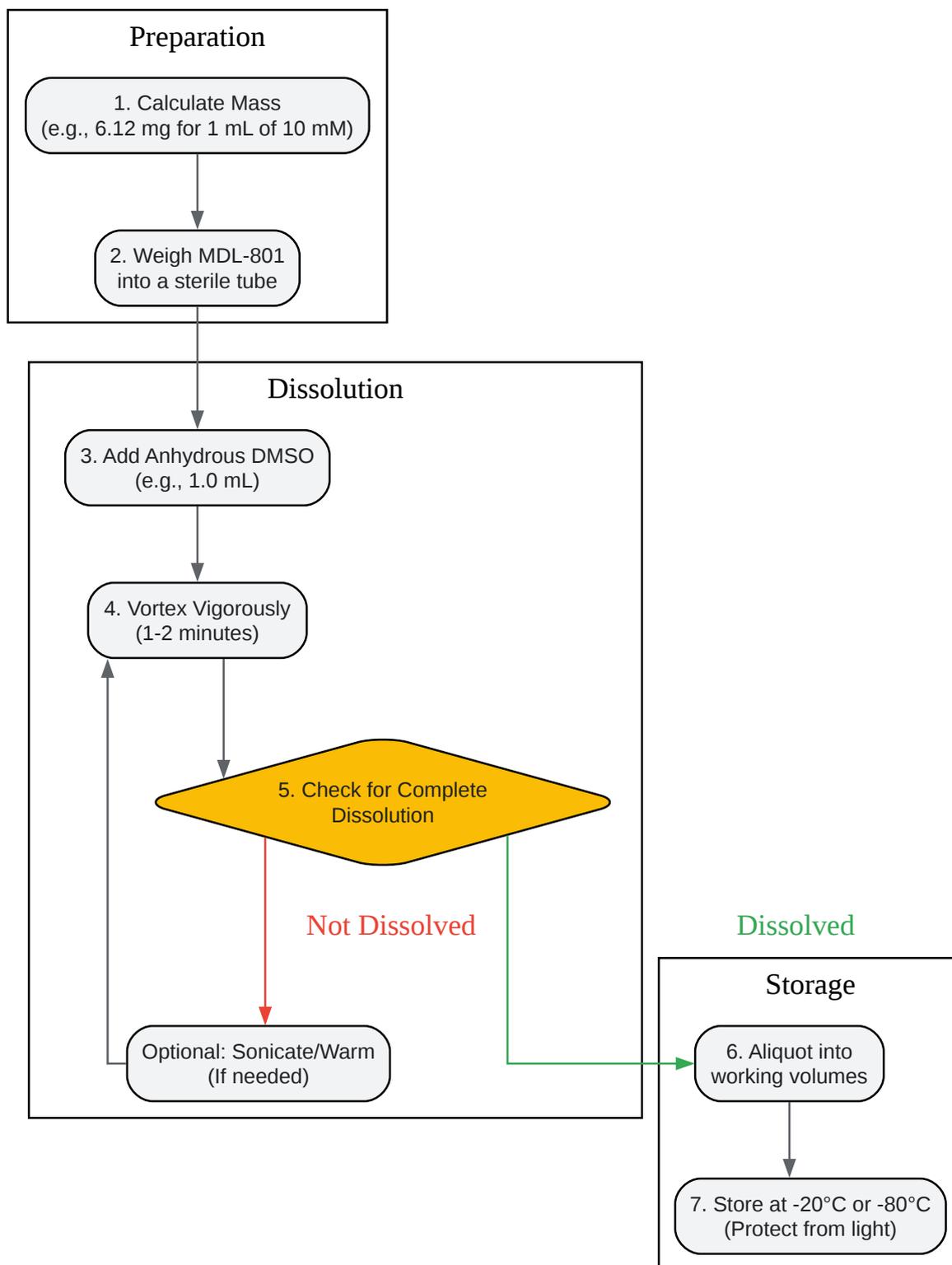
Proper dissolution is critical for ensuring a homogenous stock solution.

- Add DMSO:
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MDL-801** powder. For our example, add 1.0 mL of DMSO.
 - Expertise & Experience Note: Using anhydrous (dry) DMSO is crucial as water can affect the solubility of many organic compounds and the stability of the stock solution over time. [\[6\]](#)
- Facilitate Dissolution:
 - Tightly cap the tube and vortex vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a bath sonicator for 5-10 minutes. [\[13\]](#) Intermittent vortexing during sonication can aid the process.

- Gentle warming of the tube to 37°C for a few minutes can also be used to facilitate dissolution if necessary.[13]
- Visually inspect the solution against a light source to ensure that no solid particulates remain. The final solution should be clear.

Workflow Visualization

The following diagram illustrates the streamlined workflow for preparing the **MDL-801** stock solution.



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Caption: Workflow for preparing **MDL-801** stock solution in DMSO.

Storage and Handling of Stock Solution

The long-term integrity of your stock solution is as important as its initial preparation.

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
- **Storage Temperature:** Store the aliquots in a dark, dry environment at -20°C for long-term storage (months to years).[6] For very long-term storage, -80°C is preferable.
- **Short-Term Storage:** For daily or weekly use, an aliquot can be stored at 4°C for a few days, but this is generally not recommended for extended periods.[6]

Summary Data Table

Parameter	Recommendation	Rationale
Solvent	Anhydrous DMSO	Maximizes solubility and stability.
Recommended Stock Conc.	1-10 mM	Provides a convenient concentration for further dilution into working solutions.
Dissolution Aid	Vortexing, sonication, gentle warming (37°C)	Ensures complete and homogenous dissolution of the compound.[13]
Short-Term Storage	4°C (days to weeks)	For immediate use, but minimizes shelf-life.[6]
Long-Term Storage	-20°C or -80°C (months to years)	Preserves compound integrity by minimizing degradation.[5] [6]
Handling	Aliquot to avoid freeze-thaw cycles	Prevents degradation associated with repeated temperature changes.

Conclusion

This application note provides a comprehensive and scientifically grounded protocol for the preparation of **MDL-801** stock solutions in DMSO. By integrating procedural steps with expert rationale and rigorous safety standards, researchers can confidently prepare accurate and stable stock solutions, ensuring the reliability and reproducibility of their experimental results in the investigation of SIRT6 biology.

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